

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Bromopropionitrile

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Compound of Interest

Compound Name: 2-Bromopropionitrile

Cat. No.: B099969

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For researchers and scientists in drug development, the safe handling of reactive chemical intermediates like **2-Bromopropionitrile** is paramount. This guide provides essential, immediate safety protocols and logistical information, including detailed operational and disposal plans, to ensure the well-being of laboratory personnel and the integrity of your research.

Immediate Safety and Hazard Information

2-Bromopropionitrile is a flammable liquid and is harmful if swallowed, in contact with skin, or if inhaled. It can cause skin irritation, serious eye irritation, and may cause respiratory irritation. Therefore, strict adherence to safety protocols is mandatory.

Quantitative Data Summary

A clear understanding of the physical and chemical properties of **2-Bromopropionitrile** is the first step in safe handling.

Property	Value
Molecular Formula	CH ₃ CH(Br)CN
CAS Number	19481-82-4
Molecular Weight	133.97 g/mol
Appearance	Liquid
Boiling Point	68-69 °C at 50 mmHg
Density	1.55 g/mL at 25 °C
Flash Point	58 °C (136.4 °F) - closed cup

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. The following table summarizes the recommended PPE for handling **2-Bromopropionitrile**.

Body Part	Recommended Protection	Specification/Standard
Hands	Chemical-resistant gloves	Inspect gloves prior to use. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.
Eyes/Face	Chemical safety goggles or face shield	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1] [2]
Body	Protective laboratory coat, gown, or smock	To prevent skin exposure. [2] [3]
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator	Recommended filter types include type ABEK (EN14387), low boiling organic solvent Type AX (conforming to EN371), or organic gases and vapours filter Type A Brown (conforming to EN14387). [1] [2]

Operational Plan: Step-by-Step Handling Protocol

This section provides a detailed methodology for the safe handling of **2-Bromopropionitrile** in a laboratory setting.

1. Preparation and Engineering Controls:

- Work Area: Always handle **2-Bromopropionitrile** in a well-ventilated area, preferably inside a certified chemical fume hood.[\[4\]](#)
- Equipment: Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#) All metal parts of the equipment must be grounded to avoid ignition from static electricity discharge.[\[1\]](#) Use only non-sparking tools.[\[1\]](#)

- Emergency Equipment: Ensure that an emergency eyewash station and safety shower are readily accessible and have been recently tested.[\[5\]](#)[\[6\]](#)
- Spill Kit: Have a spill kit with inert absorbent material (e.g., sand, silica gel, acid binder) readily available.[\[2\]](#)

2. Personal Protective Equipment (PPE) Donning:

- Before entering the designated handling area, don all required PPE as specified in the table above.
- Inspect gloves for any signs of degradation or puncture before use.

3. Handling the Chemical:

- Avoid contact with skin and eyes, and prevent inhalation of vapor or mist.[\[7\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[8\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking is permitted in the handling area.[\[1\]](#)[\[7\]](#)

4. Storage:

- Store in a cool, dry, and well-ventilated place away from heat and sources of ignition.[\[1\]](#)
- Keep containers tightly closed.[\[1\]](#)[\[8\]](#)
- Store in a flammables area and keep locked up.[\[1\]](#)[\[8\]](#)
- Incompatible materials to avoid include strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)[\[2\]](#)

5. Disposal Plan:

- Waste Collection: Collect all **2-Bromopropionitrile** waste, including contaminated absorbent material, in a designated, properly labeled hazardous waste container.[\[4\]](#) The label should clearly state "Hazardous Waste" and the full chemical name.[\[4\]](#)

- Professional Disposal: The primary and mandated method for the disposal of **2-Bromopropionitrile** is through a licensed hazardous waste disposal facility.[4] Do not dispose of this chemical down the drain or in regular trash.[4]
- Container Handling: Handle uncleaned, empty containers as you would the product itself.

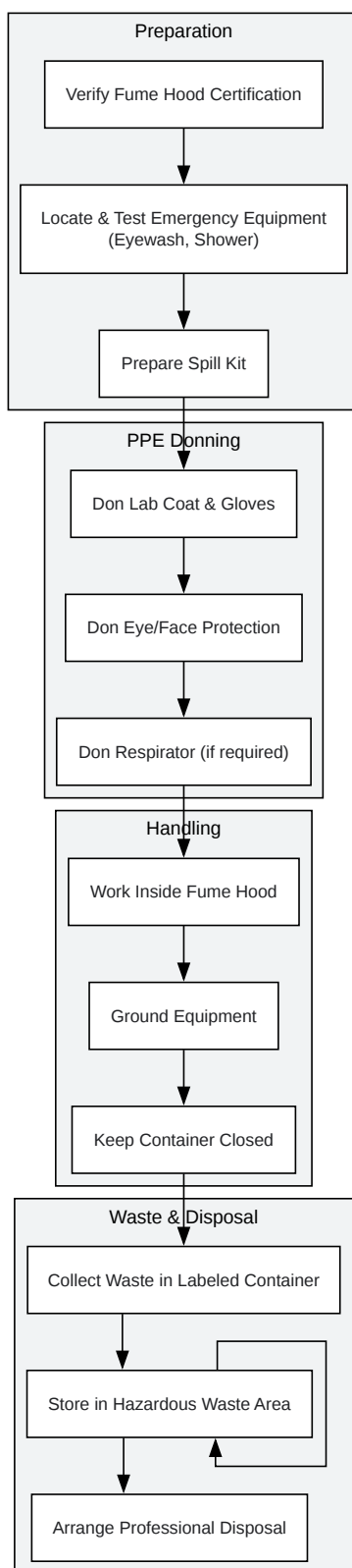
Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, also under the eyelids.[1][2] Remove contact lenses if present and easy to do so.[2] Seek immediate medical attention.[1]
- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes.[1] Remove all contaminated clothing and shoes immediately.[2][8] Seek immediate medical attention.[1]
- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[1][8] If not breathing, give artificial respiration.[1] Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting.[1][2] Call a physician or poison control center immediately.[1] Rinse mouth with water.[8]
- Spill: Evacuate non-essential personnel from the area.[4] Remove all sources of ignition.[1] Absorb the spill with an inert material and collect it into a suitable, closed container for disposal.[1][2]

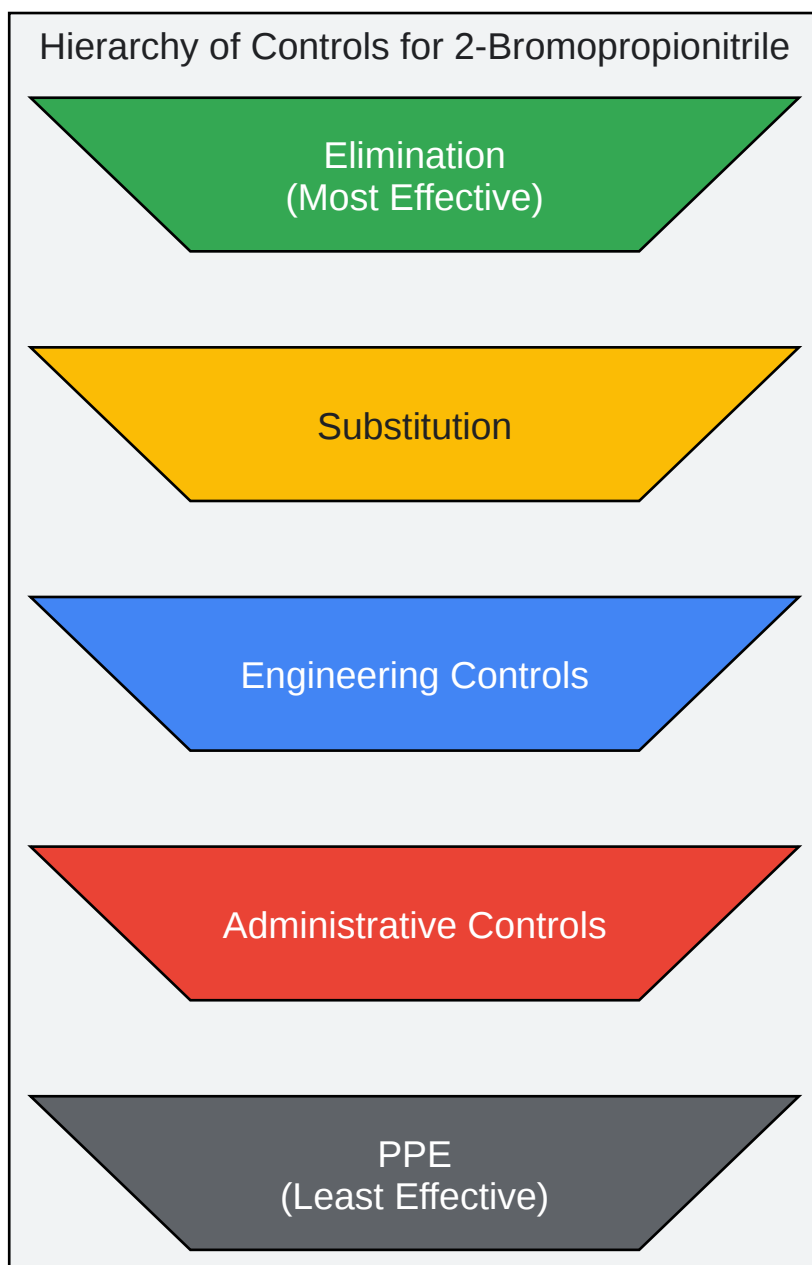
Visualizing Safety Protocols

To further clarify the safety procedures, the following diagrams illustrate the handling workflow and the hierarchy of controls for managing risks associated with **2-Bromopropionitrile**.



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Caption: Workflow for Safely Handling **2-Bromopropionitrile**.



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Caption: Hierarchy of Controls for Managing Chemical Hazards.

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